Rogletimide Profile & Clinical Limitations

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Compound Focus: Rogletimide

CAS No.: 92788-10-8

Cat. No.: S541767

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The table below summarizes the core quantitative data and primary limitation of **Rogletimide**.

Property	Description
Drug Class	Selective aromatase inhibitor [1]
Primary Indication (Investigated)	Treatment of breast cancer [1]
Key Limitation	Lower potency compared to other aromatase inhibitors (e.g., Aminoglutethimide, Letrozole) [1]
Clinical Trial Outcome	Unsuccessful; never marketed [1]
Related Drug (Same Class)	Aminoglutethimide (more potent but with more side effects) [1]
Chemical Structure	3-ethyl-3-(pyridin-4-yl)piperidine-2,6-dione [1]

Comparative Analysis of Aromatase Inhibitors

For experimental design and comparison, the following table places **Rogletimide** in context with other aromatase inhibitors. The data on **% inhibition in postmenopausal women** clearly illustrates its performance deficit [1].

Generation	Medication	Dosage	% Inhibition	Class	IC50 (in breast cancer homogenates)
First	**Rogletimide**	800 mg 2x/day p.o.	73.8%	Type II	?
First	Aminoglutethimide	250 mg 4x/day p.o.	90.6%	Type II	4,500 nM
Third	Letrozole	0.5 mg 1x/day p.o.	98.4%	Type II	2.5 nM
Third	Anastrozole	1 mg 1x/day p.o.	96.7–97.3%	Type II	10 nM
Third	Exemestane	25 mg 1x/day p.o.	97.9%	Type I	15 nM

Troubleshooting Guide for Researchers

For scientists studying **Rogletimide** or similar compounds, consider these experimental and strategic approaches derived from its developmental history and modern clinical trial practices.
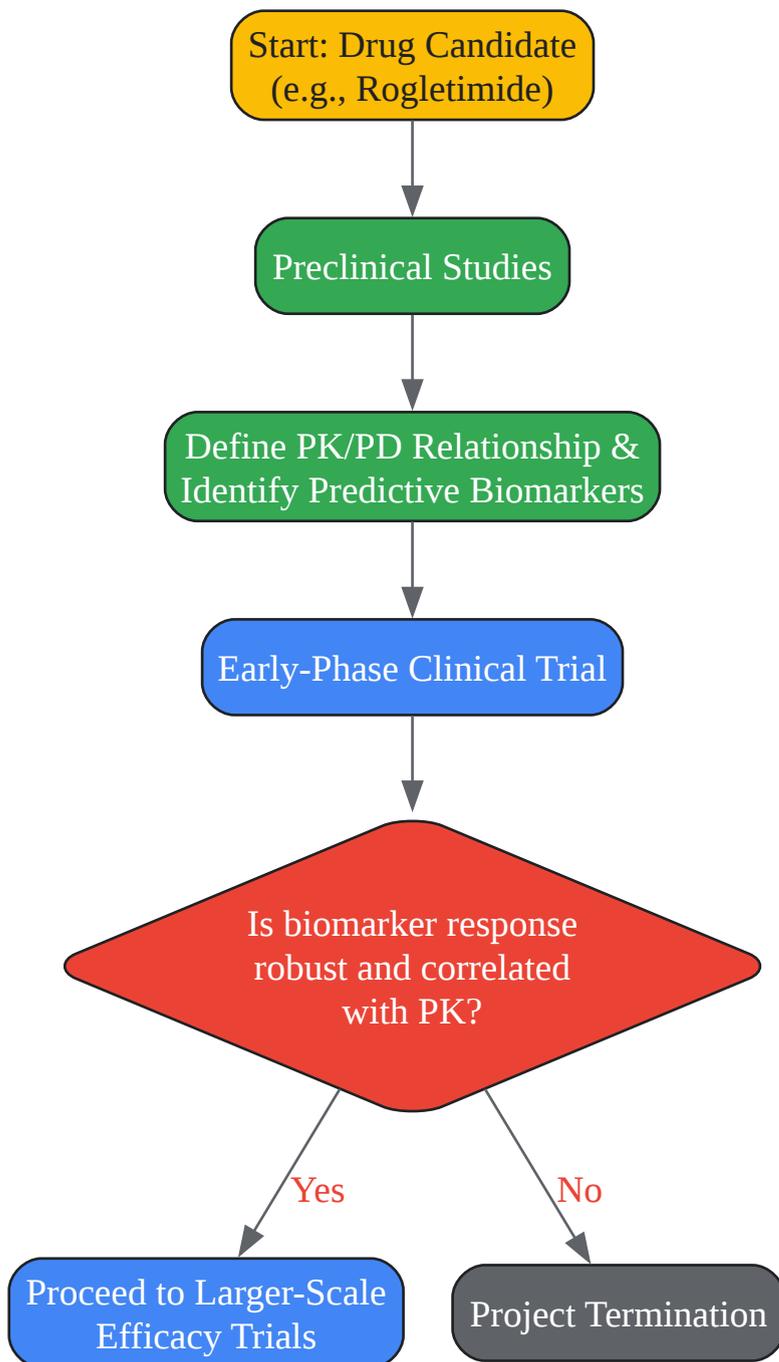
Challenge/Issue	Potential Solution & Experimental Considerations

| **Overcoming Low Potency** | • **Rationale**: The core failure of **Rogletimide** was insufficient efficacy at tolerable doses [1]. • **Protocol**: Employ a **biomarker-driven trial design**. Prioritize rigorous *in vitro* and *in vivo* models to establish a clear correlation between drug exposure, target engagement (aromatase inhibition), and a downstream pharmacodynamic biomarker (e.g., estrogen levels) before proceeding to clinical stages [2]. | | **Ensuring Robust Trial Design** | • **Rationale**: Modern adaptive trials can more efficiently identify sub-populations that might benefit or confirm failure earlier, saving resources [3]. • **Protocol**: Utilize **adaptive trial designs** and **machine learning-powered analytics**. Platforms exist that can dynamically adjust trial parameters based on ongoing data, which can help precisely detect heterogeneous treatment effects and accelerate the decision to terminate or pivot a study [3]. | | **Improving Participant Diversity &**

Data Generalizability | • **Rationale**: Under-representation in trials leads to less generalizable outcomes. Modern regulators emphasize inclusive research [2]. • **Protocol**: Integrate **decentralized clinical trial (DCT) models** and a "hub-and-spoke" site network. This approach lowers barriers to participation, enabling enrollment that better reflects real-world patient demographics and generates more robust real-world evidence (RWE) [3]. |

Experimental Pathway & Strategy

The following diagram outlines a modern, biomarker-integrated strategy for evaluating a drug candidate like **Rogletimide**, designed to de-risk development by making early, data-driven decisions.

```
┌──────────────────────┐
│  Start: Drug Candidate│
│  (e.g., Rogletimide)  │
└──────────────────────┘
            │
            ▼
┌──────────────────────┐
│  Preclinical Studies  │
└──────────────────────┘
            │
            ▼
┌──────────────────────────────┐
│  Define PK/PD Relationship &  │
│  Identify Predictive Biomarkers│
└──────────────────────────────┘
            │
            ▼
┌──────────────────────┐
│ Early-Phase Clinical Trial│
└──────────────────────┘
            │
            ▼
         ◇ Is biomarker response
           robust and correlated
           with PK? ◇
        /              \
     Yes                No
      │                  │
      ▼                  ▼
┌────────────────┐  ┌──────────────────┐
│ Proceed to     │  │ Project Termination│
│ Larger-Scale   │  └──────────────────┘
│ Efficacy Trials│
└────────────────┘
```

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Key Takeaways for R&D Strategy

- **Focus on Early De-risking**: **Rogletimide**'s failure in clinical stages highlights the financial and resource cost of late-stage attrition. Integrating strong biomarker strategies and modern adaptive trial designs from the outset is crucial [2] [3].

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- **Benchmark Against Standards**: When profiling a new compound, continuous comparison against the potency, selectivity, and dosing of established standard-of-care treatments (like 3rd-gen AIs) is essential for gauging its potential clinical viability [1].

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References

1. - Wikipedia Rogletimide [en.wikipedia.org]

2. Trends & Insights for Clinical | WCG Trial 2025 [wcgclinical.com]

3. Top 5 Clinical Startups to Watch in Trials - GreyB 2025 [greyb.com]

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